

Essential Safety and Handling Guide for Iron (III) Chloride Hexahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron;chloride;hexahydrate*

Cat. No.: *B13888640*

[Get Quote](#)

This guide provides crucial safety, handling, and disposal protocols for Iron (III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$), tailored for research and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

Hazard Identification and Classification

Iron (III) chloride hexahydrate is a hazardous substance that requires careful handling. Its primary classifications under the Globally Harmonized System (GHS) are summarized below.

Hazard Class	Category	Hazard Statement
Corrosive to metals	1	H290: May be corrosive to metals
Acute toxicity (oral)	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	1	H318: Causes serious eye damage
Skin sensitisation	1	H317: May cause an allergic skin reaction

Source:[1][2][3][4]

Physicochemical and Toxicological Data

Key quantitative data for Iron (III) chloride hexahydrate are presented for risk assessment and planning.

Property	Value
Physical Properties	
Melting Point/Freezing Point	37 °C[1][5]
pH	1.8 (10 g/l solution at 25 °C)[1]
Bulk Density	600 - 1,200 kg/m ³ [4][6]
Toxicological Data	
Acute Toxicity (Oral LD50, Rat)	900 mg/kg[2]

Operational and Safety Protocols

A systematic approach to handling, storage, and disposal is essential to mitigate the risks associated with Iron (III) chloride hexahydrate.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling Iron (III) chloride hexahydrate to prevent personal exposure.[1]

- Eye and Face Protection:
 - Wear tight-sealing safety goggles with side protection or a full-face shield.[2][7][8]
Standard laboratory glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves tested according to EN 374, such as Nitrile rubber (NBR) with a minimum thickness of 0.11 mm.[1] Always inspect gloves before use and use proper removal techniques to avoid skin contact.[2]

- Protective Clothing: A lab coat or long-sleeved protective clothing should be worn to prevent skin contact.^[7]
- Respiratory Protection:
 - If dust formation is likely, use a respirator with a Type B-P2 combination filter for acidic gases and particles.^[1] All respiratory protection must be used in accordance with a comprehensive respiratory protection program.

Step-by-Step Handling and Storage Plan

Handling:

- Ventilation: Always handle Iron (III) chloride hexahydrate in a well-ventilated area, preferably within a chemical fume hood.^{[5][9]}
- Avoid Contact: Prevent all personal contact, including inhalation of dust and direct contact with skin and eyes.^[10]
- Dust Prevention: Minimize dust generation during handling.^{[1][9]} Use dry, clean-up procedures if spills occur.^[10]
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.^{[2][3]} Wash hands thoroughly with soap and water after handling and before breaks.^{[1][10]}
- Clothing: Contaminated work clothes should be laundered separately before reuse.^[10]

Storage:

- Container: Keep the container tightly closed and store in its original, properly labeled container.^{[1][3][8]}
- Conditions: Store in a cool, dry place, protected from moisture.^{[8][11]} The recommended storage temperature is between 15–25 °C.^{[1][8]}
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, metals, and strong bases.^{[2][11]}

Emergency First-Aid and Spill Response

First-Aid Measures:

- If Swallowed: Rinse the mouth with water. Call a physician or poison center immediately.[\[2\]](#)
[\[6\]](#)
- If on Skin: Immediately wash the affected area with plenty of soap and water.[\[1\]](#)[\[2\]](#) If skin irritation occurs, seek medical attention.[\[2\]](#)[\[6\]](#) Remove contaminated clothing and wash it before reuse.[\[2\]](#)
- If in Eyes: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart.[\[1\]](#)[\[2\]](#)[\[6\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)[\[2\]](#) Immediately call a physician or poison center.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Spill Response:

- Evacuate: Clear the area of all personnel.[\[10\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[2\]](#)[\[10\]](#)
- Clean-up: For minor spills, use dry clean-up procedures.[\[10\]](#) Carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[\[9\]](#) Avoid generating dust.
[\[9\]](#) For major spills, alert emergency responders.[\[10\]](#)

Disposal Plan

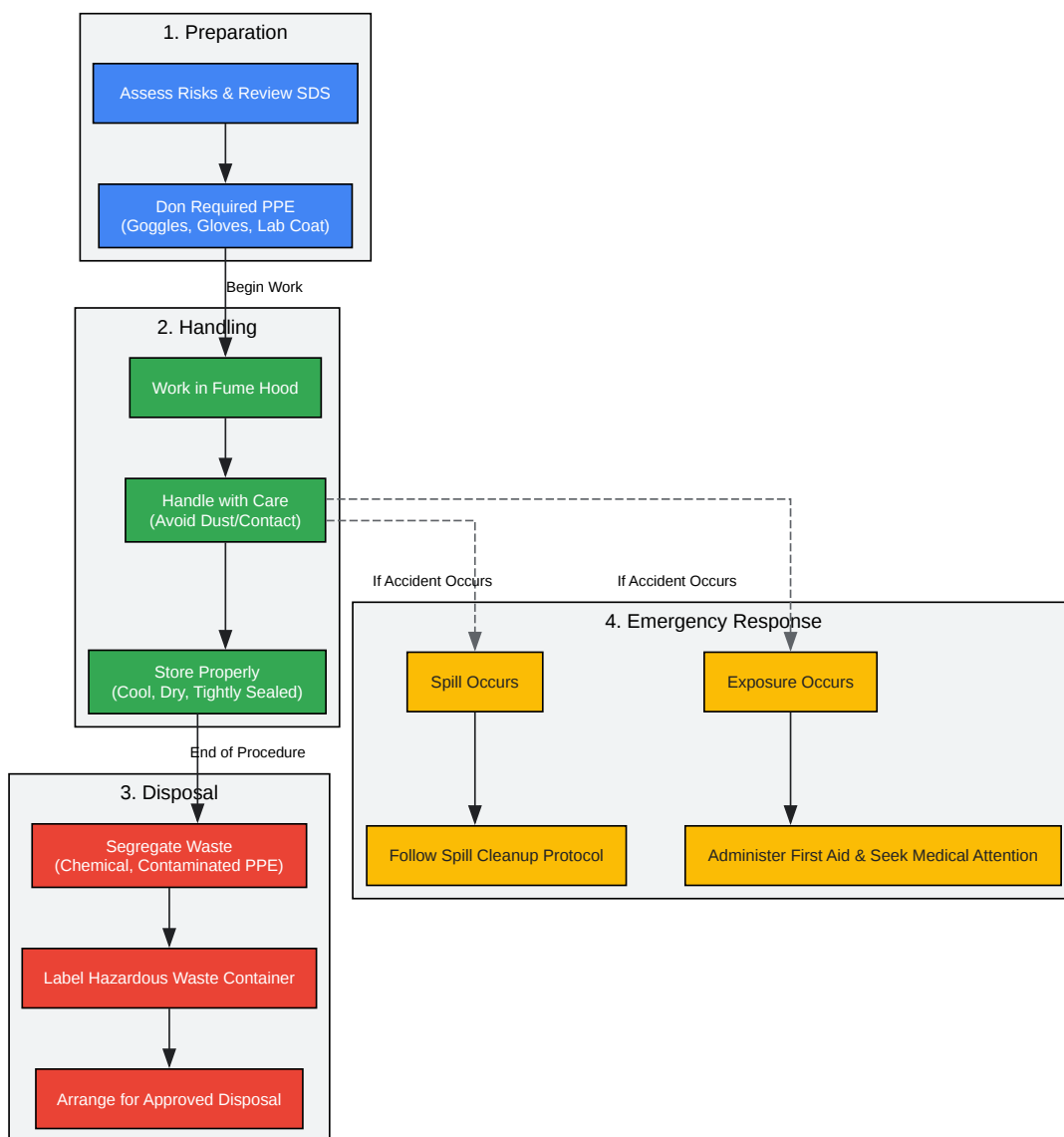
All waste materials must be disposed of in accordance with local, state, and federal regulations.[\[10\]](#)

- Product Waste: Dispose of unused or contaminated Iron (III) chloride hexahydrate through an approved waste disposal plant.[\[2\]](#)[\[12\]](#)
- Containers: Do not reuse empty containers. Handle uncleaned containers as you would the product itself and dispose of them through a licensed waste disposal service.[\[12\]](#)

- PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste in accordance with applicable regulations.[\[2\]](#)

Workflow for Handling Iron (III) Chloride Hexahydrate

Workflow: Safe Handling and Disposal of Iron (III) Chloride Hexahydrate

[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps for safely handling and disposing of Iron (III) chloride hexahydrate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com [carlroth.com]
- 2. geneseo.edu [geneseo.edu]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. ecacs.ca [ecacs.ca]
- 5. Respiratory protection equipments FeCl₃·6H₂O (iron(iii) chloride), CAS number 10025-77-1 [en.gazfinder.com]
- 6. carlroth.com [carlroth.com]
- 7. columbuschemical.com [columbuschemical.com]
- 8. carlroth.com [carlroth.com]
- 9. westliberty.edu [westliberty.edu]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. fishersci.com [fishersci.com]
- 12. sds.mcmaster.ca [sds.mcmaster.ca]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Iron (III) Chloride Hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13888640#personal-protective-equipment-for-handling-iron-chloride-hexahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com